

# Application Notes and Protocols for Selective Recovery of Aromatics from Refinery Streams

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## Compound of Interest

Compound Name: Aminoethoxyethanol

Cat. No.: B8391809

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Note to the Reader: As of the latest available data, the use of **Aminoethoxyethanol** (AEE), also known as 2-(2-Aminoethoxy)ethanol or Diglycolamine (DGA), for the selective recovery of aromatics (such as benzene, toluene, and xylene) from refinery streams is not a widely documented or established industrial process. Publicly available research, patents, and technical literature predominantly focus on other solvents for this application. Therefore, the following application notes and protocols are based on the general principles of liquid-liquid extraction for aromatic recovery and provide a framework for how such a process might be evaluated, drawing parallels with established methods. The quantitative data and specific experimental protocols for AEE are not available and would require experimental determination.

## Introduction to Aromatic Recovery

Aromatic hydrocarbons are crucial building blocks for the petrochemical industry. Recovering high-purity aromatics from refinery streams like catalytic reformat or pyrolysis gasoline is a critical separation process. The primary method employed is liquid-liquid extraction, where a solvent with a high affinity for aromatics is used to selectively separate them from non-aromatic components (paraffins and naphthenes).

Key Principles of Solvent Selection:

- **Selectivity:** The ability of the solvent to preferentially dissolve aromatics over non-aromatics.
- **Solubility:** High solubility for aromatics to minimize the required solvent circulation rate.

- **Boiling Point:** A boiling point significantly different from the extracted aromatics to facilitate solvent recovery by distillation.
- **Density:** A sufficient density difference between the solvent and hydrocarbon phases for efficient phase separation.
- **Stability:** Thermal and chemical stability under process conditions.
- **Corrosivity:** Low corrosivity to minimize equipment costs.
- **Toxicity and Environmental Impact:** Low toxicity and environmental footprint.

## Potential Application of Aminoethoxyethanol (AEE) - A Theoretical Overview

**Aminoethoxyethanol** possesses properties that could theoretically make it a candidate for aromatic extraction. Its polar nature, due to the amine and hydroxyl functional groups, suggests a potential for selective interaction with the electron-rich aromatic rings. However, its miscibility with water and some hydrocarbons would need to be carefully considered and likely modified, for instance, by using it in a mixture with other solvents or water.

## Physical and Chemical Properties of Aminoethoxyethanol

A summary of the key physical properties of **Aminoethoxyethanol** is presented below.

Property	Value	Reference
Molecular Formula	C4H11NO2	[1]
CAS Number	929-06-6	[1]
Molecular Weight	105.14 g/mol	[1]
Boiling Point	223 °C	[1]
Melting Point	-13 °C	[1]
Specific Gravity	1.06 at 20 °C	[1]
Solubility	Completely miscible in water and alcohols	[1]

## Experimental Protocol: Evaluating a Novel Solvent for Aromatic Extraction (A General Guideline)

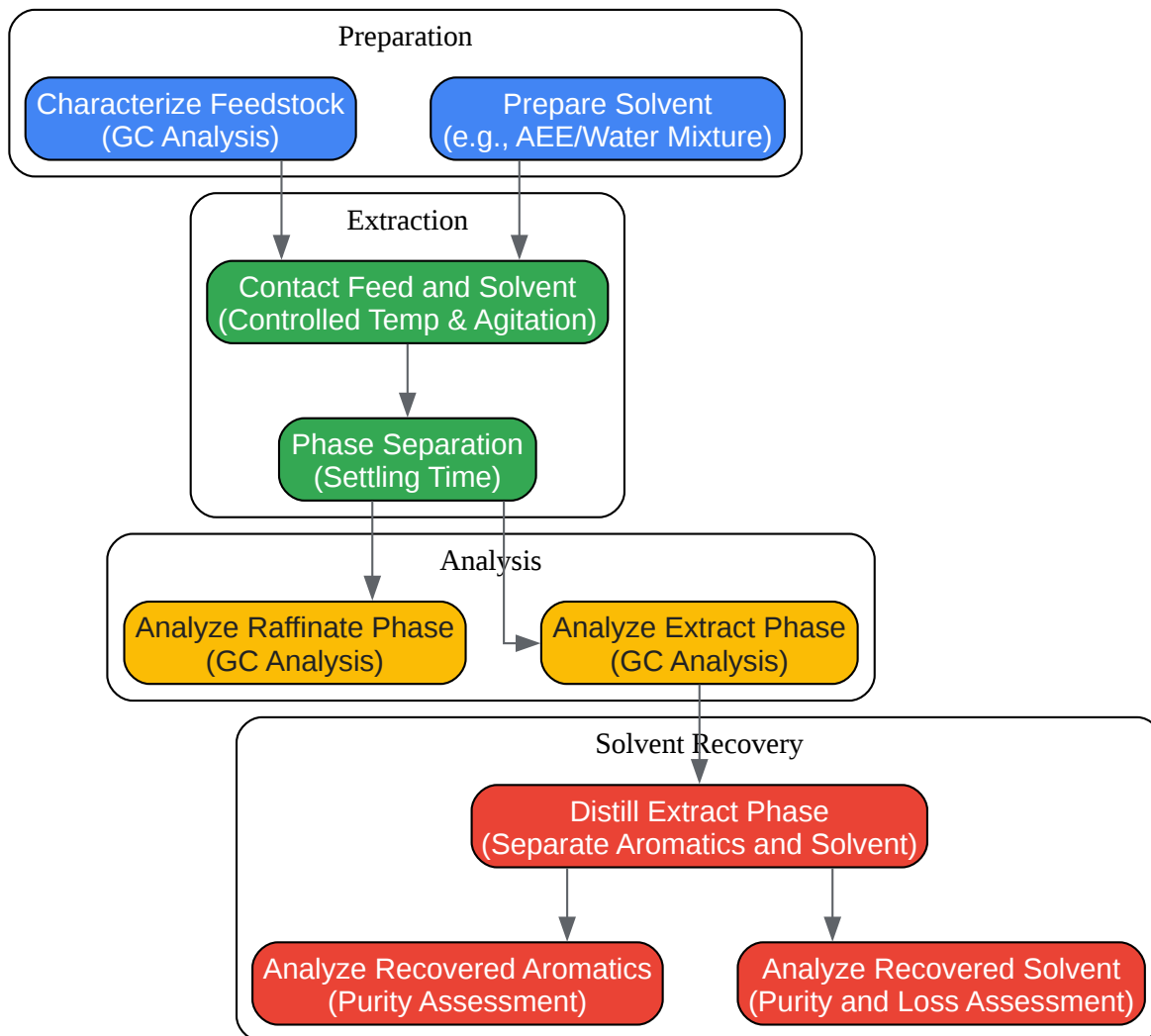
The following protocol outlines the general steps required to evaluate a new solvent, such as **Aminoethoxyethanol**, for its effectiveness in selective aromatic recovery.

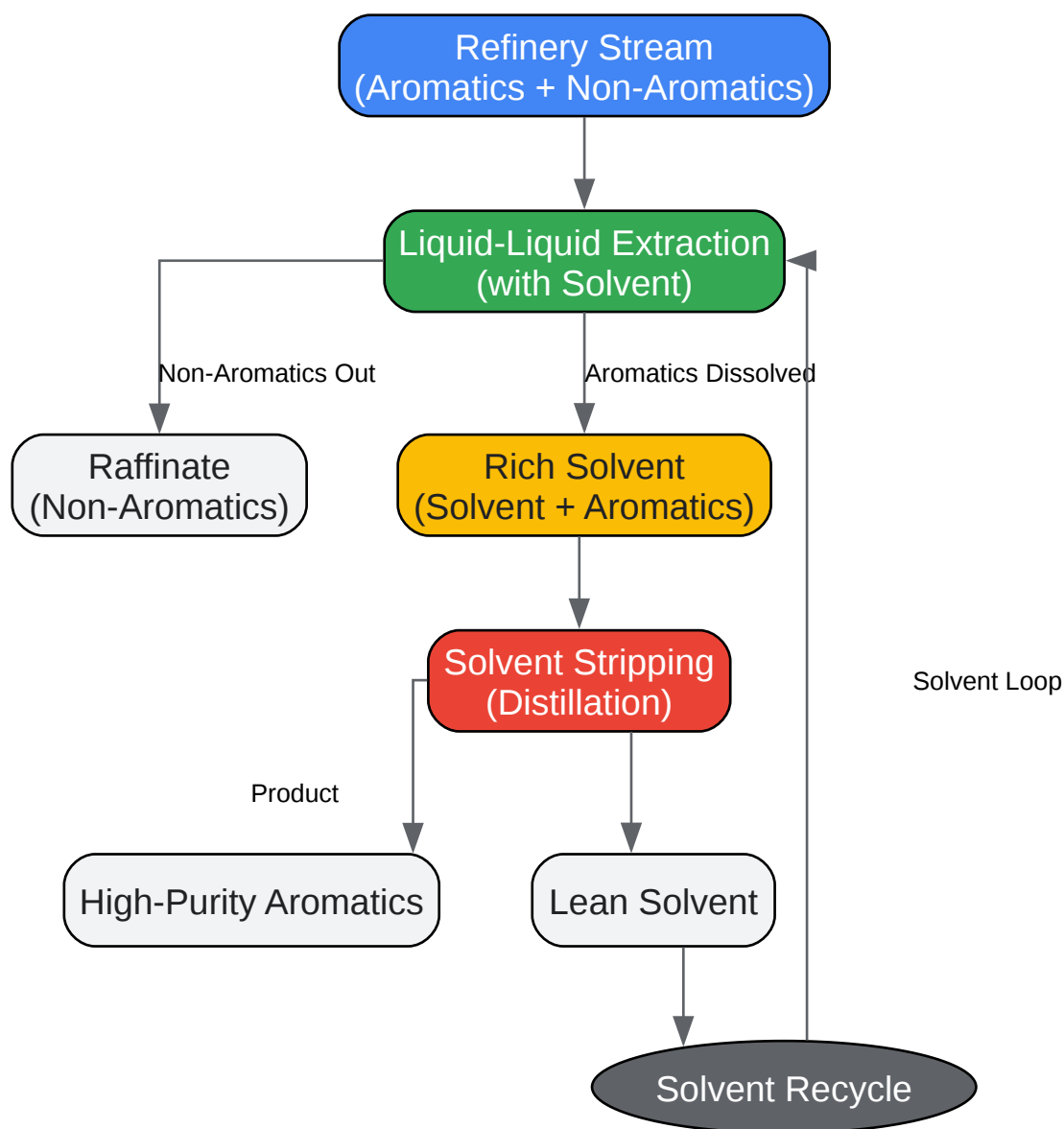
### Materials and Equipment

- Feedstock: A representative refinery stream (e.g., catalytic reformat) with a known composition of aromatics and non-aromatics.
- Solvent: High-purity **Aminoethoxyethanol**.
- Analytical Equipment: Gas chromatograph (GC) for compositional analysis.
- Laboratory Glassware: Jacketed glass extraction vessel, separatory funnels, distillation apparatus.
- Temperature Control: Circulating water bath.
- Agitation: Magnetic stirrer or mechanical agitator.

### Experimental Workflow

The logical flow of an experimental evaluation for a new aromatic extraction solvent is depicted below.





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## References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

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